

Unveiling the Aliases: A Technical Guide to *tert*-Butylmethoxyphenylsilyl Bromide and Its Synonyms

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Compound of Interest

Compound Name: *tert*-Butylmethoxyphenylsilyl
Bromide

Cat. No.: B1275323

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In the intricate landscape of chemical synthesis, precise communication is paramount. The nomenclature of reagents can often present a hurdle, with a single compound known by multiple names across literature, patents, and commercial catalogs. This technical guide provides an in-depth overview of the synonyms and identifiers for ***tert*-Butylmethoxyphenylsilyl Bromide**,

a versatile organosilicon compound, to aid researchers, scientists, and drug development professionals in its unambiguous identification.

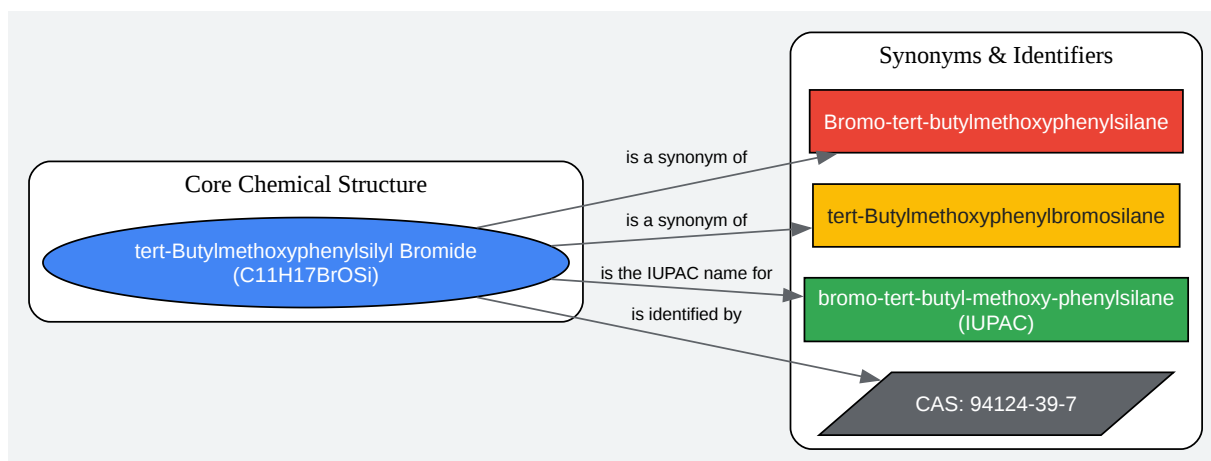
Chemical Identity and Nomenclature

***tert*-Butylmethoxyphenylsilyl Bromide**, a valuable reagent in organic chemistry, is primarily utilized for the introduction of the *tert*-butyl(methoxy)phenylsilyl protecting group.^[1] This silyl ether protecting group offers a unique stability profile, rendering it a valuable tool in multi-step synthetic pathways. To facilitate its accurate identification, a comprehensive list of its synonyms and key identifiers has been compiled.

Nomenclature Type	Name/Identifier	Source
Common Name	tert-Butylmethoxyphenylsilyl Bromide	TCI AMERICA, Chem-Impex[1]
Synonym	Bromo-tert-butylmethoxyphenylsilane	TCI AMERICA, Chem-Impex[1]
Synonym	tert-Butylmethoxyphenylbromosilane	TCI AMERICA, Chem-Impex[1]
IUPAC Name	bromo-tert-butyl-methoxy-phenylsilane	PubChem[2]
CAS Registry Number	94124-39-7	TCI AMERICA, Chem-Impex, Sigma-Aldrich[1]
Molecular Formula	C ₁₁ H ₁₇ BrOSi	TCI AMERICA, Chem-Impex, PubChem[1][2]
MDL Number	MFCD00043308	Chem-Impex[1]

Structural and Nomenclature Relationship

The various synonyms for **tert-Butylmethoxyphenylsilyl Bromide** all describe the same molecular entity. The following diagram illustrates the core chemical structure and the relationship between its different names.



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Nomenclature relationship for **tert-Butylmethoxyphenylsilyl Bromide**.

Experimental Protocols

The primary application of **tert-Butylmethoxyphenylsilyl Bromide** is in the protection of alcohols. A general experimental protocol for the silylation of a primary alcohol is provided below.

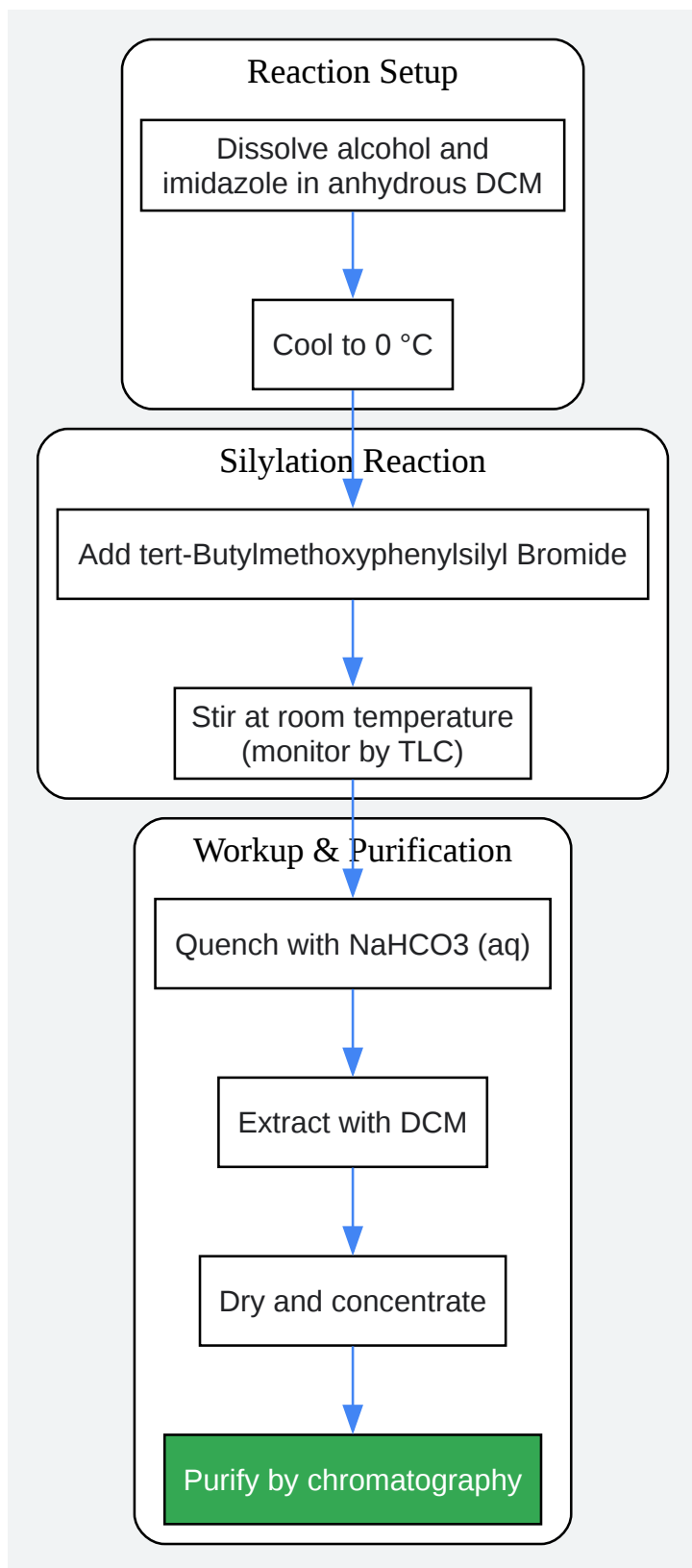
Materials:

- Alcohol substrate
- tert-Butylmethoxyphenylsilyl Bromide** (1.1 eq)
- Anhydrous dichloromethane (DCM)
- Imidazole (2.5 eq)
- Anhydrous conditions (e.g., argon or nitrogen atmosphere)

Procedure:

- Dissolve the alcohol substrate and imidazole in anhydrous DCM under an inert atmosphere.
- Cool the solution to 0 °C in an ice bath.
- Slowly add **tert-Butylmethoxyphenylsilyl Bromide** to the reaction mixture.
- Allow the reaction to warm to room temperature and stir for 1-4 hours, monitoring by thin-layer chromatography (TLC).
- Upon completion, quench the reaction with saturated aqueous sodium bicarbonate solution.
- Separate the organic layer, and extract the aqueous layer with DCM.
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate in vacuo.
- Purify the resulting silyl ether by flash column chromatography.

The following workflow diagram illustrates the key steps in a typical protection reaction using **tert-Butylmethoxyphenylsilyl Bromide**.



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Workflow for the protection of an alcohol.

This guide serves as a comprehensive resource for the accurate identification and use of **tert-Butylmethoxyphenylsilyl Bromide** in a research and development setting. By understanding its various synonyms and associated identifiers, scientists can streamline their literature searches, procurement processes, and experimental documentation.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. PubChemLite - Tert-butylmethoxyphenylsilyl bromide (C₁₁H₁₇BrOSi) [pubchemlite.lcsb.uni.lu]
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